

# TP003 CAS number and molecular weight

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## Compound of Interest

Compound Name: TNO003

Cat. No.: B12399829

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An In-Depth Technical Guide to TP003: A GABAA Receptor Modulator For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental evaluation of TP003, a non-selective benzodiazepine site agonist of the GABAA receptor. The information is intended for researchers, scientists, and professionals involved in drug development and neuroscience.

## Core Compound Data

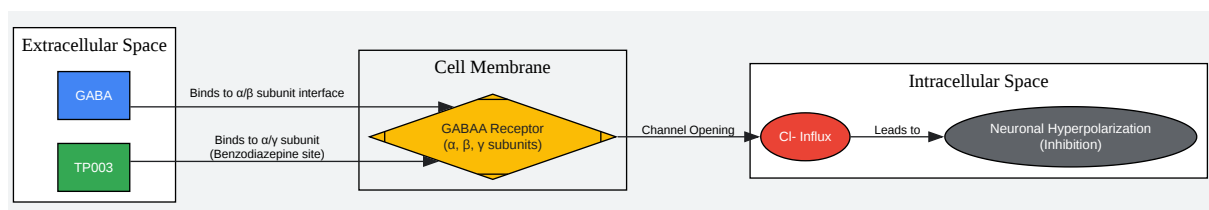
Quantitative data for TP003 is summarized in the table below for easy reference.

Property	Value
CAS Number	628690-75-5[1]
Molecular Weight	407.39 g/mol
Chemical Formula	C <sub>23</sub> H <sub>16</sub> F <sub>3</sub> N <sub>3</sub> O
Mechanism of Action	Non-selective GABAA receptor benzodiazepine site agonist with a critical contribution of α2GABAA receptors to its anxiolytic effects.[1][2][3]

# GABAA Receptor Signaling Pathway and Modulation by TP003

TP003 exerts its effects by modulating the GABAA receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. The GABAA receptor is a ligand-gated ion channel that, upon binding of  $\gamma$ -aminobutyric acid (GABA), opens to allow the influx of chloride ions ( $\text{Cl}^-$ ).<sup>[4][5][6]</sup> This influx leads to hyperpolarization of the neuronal membrane, making it less likely to fire an action potential, thus producing an inhibitory effect.

TP003 acts as a positive allosteric modulator at the benzodiazepine binding site of the GABAA receptor.<sup>[1][2][3]</sup> It does not open the channel by itself but enhances the effect of GABA, leading to a greater influx of chloride ions and a stronger inhibitory signal. While TP003 is non-selective, its anxiolytic properties are primarily mediated through its interaction with the  $\alpha 2$  subunit of the GABAA receptor.<sup>[1][2][3]</sup>



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GABAA receptor signaling pathway modulated by TP003.

## Experimental Protocols

The anxiolytic effects of TP003 can be assessed using various behavioral models in rodents. The following are detailed methodologies for two standard assays: the Elevated Plus Maze (EPM) and the Open Field Test (OFT).

### Elevated Plus Maze (EPM) Test

The EPM test is a widely used behavioral assay for assessing anxiety-like behavior in rodents. [7][8][9][10][11] The test is based on the conflict between the natural tendency of rodents to explore a novel environment and their aversion to open, elevated spaces.

#### Apparatus:

- A plus-shaped maze elevated from the floor.
- Two open arms and two closed arms of equal dimensions.
- The open arms have a small ledge to prevent falls, while the closed arms have high walls.

#### Procedure:

- Acclimatize the animals to the testing room for at least 30 minutes before the experiment.
- Administer TP003 or a vehicle control to the animals at a predetermined time before the test.
- Place the mouse individually in the center of the maze, facing one of the open arms.
- Allow the animal to explore the maze freely for a 5-minute session.
- Record the session using a video camera for later analysis.
- Between trials, clean the maze thoroughly with 70% ethanol to remove any olfactory cues.

#### Data Analysis:

- Time spent in the open arms.
- Number of entries into the open arms.
- Time spent in the closed arms.
- Number of entries into the closed arms.
- Anxiolytic compounds are expected to increase the time spent and the number of entries into the open arms.

## Open Field Test (OFT)

The OFT is used to assess general locomotor activity and anxiety-like behavior.<sup>[12][13][14][15][16]</sup> Rodents naturally tend to stay close to the walls (thigmotaxis) in a novel, open environment. Anxiolytic compounds typically increase exploration of the central, more "anxiogenic" area of the field.

### Apparatus:

- A square or circular arena with high walls to prevent escape.
- The arena is typically divided into a central zone and a peripheral zone for analysis.

### Procedure:

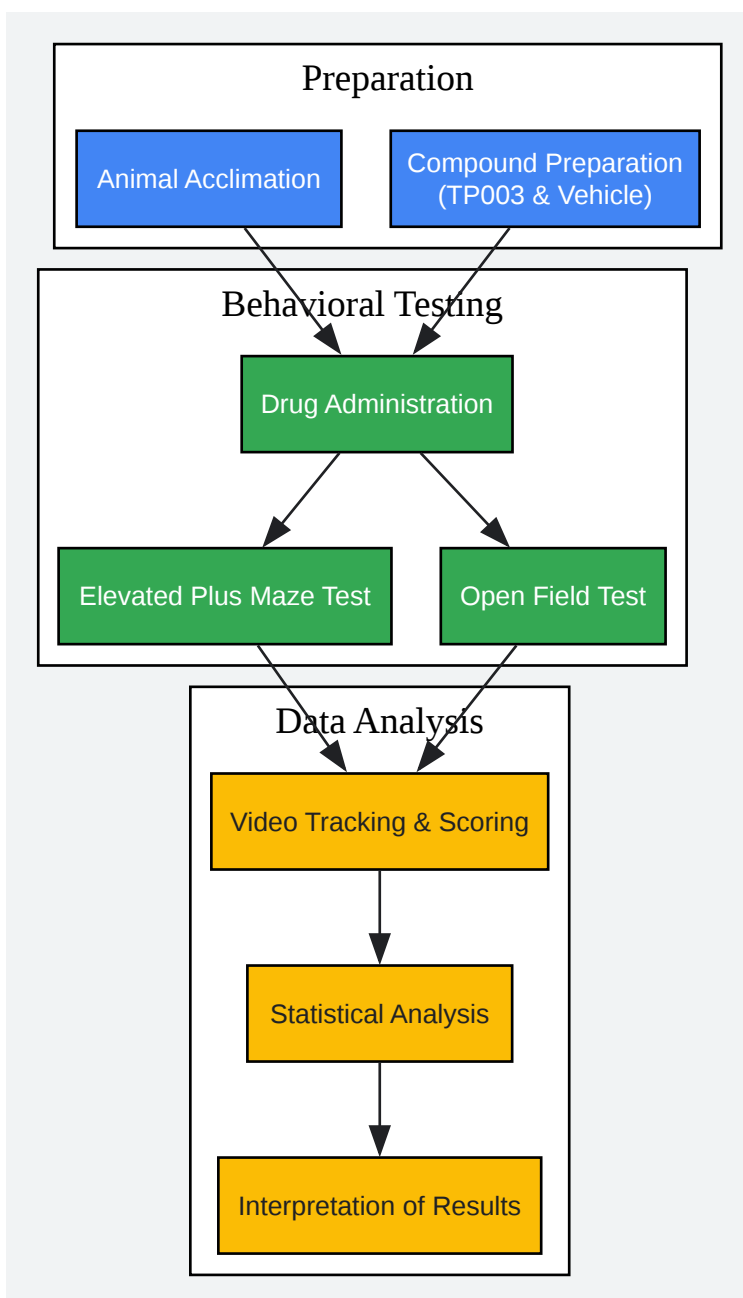
- Acclimatize the animals to the testing room.
- Administer TP003 or a vehicle control.
- Gently place the mouse in the center of the open field arena.
- Allow the animal to explore the arena for a predetermined period (e.g., 5-10 minutes).
- Record the animal's movement using a video tracking system.
- Clean the arena between each animal to remove odors.

### Data Analysis:

- Time spent in the center of the arena.
- Distance traveled in the center.
- Total distance traveled.
- Frequency of entries into the center zone.
- Anxiolytic effects are indicated by an increase in the time spent and activity in the central zone.

## Experimental Workflow for Anxiolytic Drug Testing

The following diagram illustrates a typical workflow for evaluating the anxiolytic properties of a compound like TP003.



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Workflow for assessing the anxiolytic effects of TP003.

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